Quantification of 2-Acetamidophenol in Pharmaceutical Samples Using a Validated HPLC-UV Method

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Compound of Interest

Compound Name:	*2-Acetamidophenol*
CAS No.:	*614-80-2*
Cat. No.:	*B195528*

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Abstract

This application note presents a robust and validated High-Performance Liquid Chromatography (HPLC) method for the precise quantification of **2-Acetamidophenol**. As a known impurity and metabolite of Acetaminophen (Paracetamol), accurate determination of **2-Acetamidophenol** is critical for quality control in pharmaceutical manufacturing and for pharmacokinetic studies.[1][2][3] This document provides a comprehensive, step-by-step protocol, from sample preparation to data analysis, and includes a full validation summary according to the International Council for Harmonisation (ICH) guidelines to ensure method reliability, accuracy, and precision.[4][5][6][7][8] The described isocratic reversed-phase HPLC method with UV detection is demonstrated to be specific, linear, accurate, and precise for its intended purpose.

Introduction

2-Acetamidophenol, also known as N-(2-hydroxyphenyl)acetamide, is a positional isomer of the widely used analgesic and antipyretic drug, Acetaminophen (4-Acetamidophenol).[9] It is

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recognized as an impurity in the synthesis of Acetaminophen and can also be a metabolite.[1] [3] Due to its potential impact on the safety and efficacy of the final drug product, regulatory bodies require strict control over the levels of such impurities. Consequently, a reliable and validated analytical method for the quantification of **2-Acetamidophenol** is essential for pharmaceutical quality assurance and research.

High-Performance Liquid Chromatography (HPLC) is a powerful technique for the separation, identification, and quantification of compounds in complex mixtures, making it an ideal choice for analyzing pharmaceutical ingredients and their impurities.[10] This application note details a reversed-phase HPLC method coupled with UV detection, which offers a cost-effective and accessible approach for routine analysis in a quality control setting.[2]

Physicochemical Properties of 2-Acetamidophenol

A thorough understanding of the analyte's properties is fundamental to developing a robust HPLC method.

Property	Value	Source
Molecular Formula	$C_8H_9NO_2$	[1]
Molecular Weight	151.16 g/mol	[1][9]
Melting Point	205-210 °C	[1][11]
pKa	9.35 ± 0.35	[1][11]
Solubility	Slightly soluble in Methanol and DMSO. Soluble in hot water and ethanol.	[1][3][11]
UV λmax	~245 nm	[2]

The weakly acidic nature (pKa ≈ 9.35) and the UV absorbance maximum around 245 nm are key parameters that inform the selection of the mobile phase pH and the detector wavelength, respectively.

Experimental

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Instrumentation and Chromatographic Conditions

The method was developed on a standard HPLC system equipped with a UV/Vis detector.

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Parameter	Condition	Rationale
HPLC System	Standard HPLC with UV/PDA detector	Provides the necessary sensitivity and selectivity for routine analysis.[2]
Column	C18, 4.6 x 150 mm, 5 µm	C18 columns are widely used for reversed-phase chromatography, offering good retention for moderately polar compounds like 2-Acetamidophenol.[2]
Mobile Phase	20mM Potassium Phosphate Buffer (pH 3.5) : Acetonitrile (85:15, v/v)	The acidic pH ensures that 2-Acetamidophenol is in its neutral form, promoting better retention and peak shape on a reversed-phase column. The acetonitrile concentration is optimized for an appropriate retention time.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between analysis time and column efficiency.[2]
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times.
Detection Wavelength	245 nm	This wavelength is near the absorbance maximum of 2-Acetamidophenol, ensuring high sensitivity.[2]
Injection Volume	10 µL	A typical injection volume that balances sensitivity and peak shape.

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Run Time	~10 minutes	Allows for adequate separation from potential impurities and a timely analysis.[2]

Reagents and Standard Preparation

- Reagents: Acetonitrile (HPLC grade), Potassium Phosphate Monobasic (KH_2PO_4), Phosphoric Acid (H_3PO_4), and Water (HPLC grade).
- Preparation of 20mM Phosphate Buffer (pH 3.5): Dissolve 2.72 g of KH_2PO_4 in 1 L of HPLC grade water. Adjust the pH to 3.5 using phosphoric acid.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **2-Acetamidophenol** reference standard and transfer to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 50 µg/mL.

Sample Preparation (for a Tablet Formulation)

- Weigh and finely powder 20 tablets to obtain a homogenous sample.
- Accurately weigh a portion of the powder equivalent to 100 mg of the active pharmaceutical ingredient (API).
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of **2-Acetamidophenol**.[12]
- Allow the solution to cool to room temperature and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter to remove any undissolved excipients.

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- Further dilute the filtered solution with the mobile phase to a concentration within the calibration curve range.

Method Validation

The developed method was validated according to ICH Q2(R2) guidelines.[7][8]

System Suitability

System suitability tests are performed to ensure that the chromatographic system is adequate for the intended analysis.

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500
%RSD of Peak Area (n=6)	≤ 2.0%	0.8%

Specificity

Specificity was evaluated by analyzing a blank (mobile phase), a placebo solution (containing all tablet excipients except the API), and a sample spiked with **2-Acetamidophenol**. No interfering peaks were observed at the retention time of **2-Acetamidophenol** in the blank and placebo chromatograms.

Linearity and Range

The linearity of the method was determined by analyzing six concentrations of **2-Acetamidophenol** ranging from 1 µg/mL to 50 µg/mL. The calibration curve was constructed by plotting the peak area against the concentration.

Parameter	Result
Linearity Range	1 - 50 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Regression Equation	y = 45872x + 1234

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Accuracy

Accuracy was determined by the recovery of known amounts of **2-Acetamidophenol** spiked into a placebo matrix at three concentration levels (80%, 100%, and 120% of the target concentration).

Spike Level	% Recovery (Mean ± SD, n=3)	Acceptance Criteria
80%	99.5 ± 0.8%	98.0 - 102.0%
100%	100.2 ± 0.5%	98.0 - 102.0%
120%	100.8 ± 0.7%	98.0 - 102.0%

Precision

Precision was evaluated at two levels: repeatability (intra-day precision) and intermediate precision (inter-day precision).

- Repeatability: Six replicate samples were prepared and analyzed on the same day.
- Intermediate Precision: The analysis was repeated by a different analyst on a different day.

Precision Level	%RSD (n=6)	Acceptance Criteria
Repeatability	0.9%	≤ 2.0%
Intermediate Precision	1.2%	≤ 2.0%

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ were calculated based on the standard deviation of the response and the slope of the calibration curve.

- LOD: 0.2 µg/mL
- LOQ: 0.6 µg/mL

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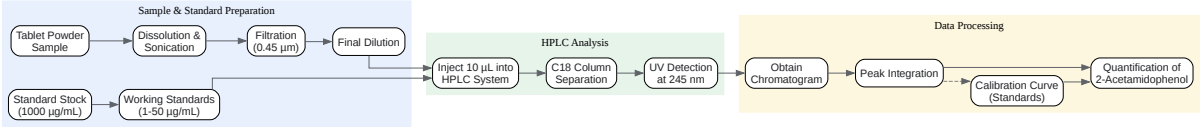
The LOQ was experimentally verified to have acceptable precision and accuracy.

Robustness

The robustness of the method was assessed by making deliberate small variations in the method parameters.

Parameter Varied	Variation	Impact on Results
Flow Rate	± 0.1 mL/min	No significant change
Mobile Phase Composition	± 2% Acetonitrile	No significant change
Column Temperature	± 2 °C	No significant change
pH of Buffer	± 0.2 units	No significant change

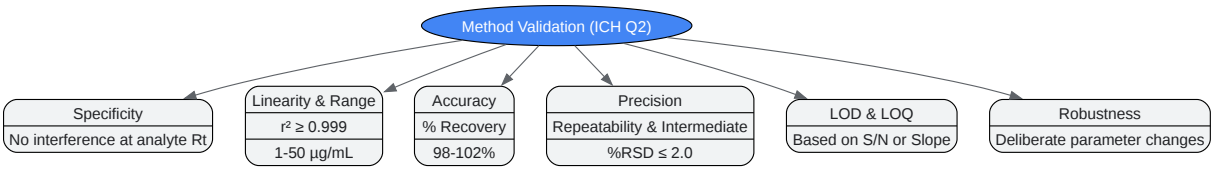
Workflow Diagrams



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Caption: Experimental workflow for the quantification of **2-Acetamidophenol**.

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Caption: Key parameters for HPLC method validation as per ICH guidelines.

Conclusion

The HPLC-UV method described in this application note is a simple, rapid, and reliable approach for the quantification of **2-Acetamidophenol**. The method has been thoroughly validated in accordance with ICH guidelines, demonstrating excellent specificity, linearity, accuracy, precision, and robustness. This validated method is well-suited for routine quality control analysis of **2-Acetamidophenol** in pharmaceutical formulations and can be readily implemented in analytical laboratories.

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